

A Technical Guide to 3-Hydrazinoquinoxalin-2-ol (CAS: 31595-63-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydrazinoquinoxalin-2-ol

Cat. No.: B372169

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Hydrazinoquinoxalin-2-ol**, a heterocyclic compound belonging to the quinoxaline family. Due to its structural similarity to other biologically active quinoxalinones, this molecule is of significant interest for research in medicinal chemistry and drug discovery. This document outlines its chemical properties, synthesis, and known biological activities, with a focus on its potential as an antimicrobial and anticancer agent.

Chemical and Physical Properties

3-Hydrazinoquinoxalin-2-ol, with the CAS Number 31595-63-8, is a quinoxaline derivative characterized by a hydrazine group at the 3-position and a hydroxyl group at the 2-position of the quinoxaline core. This compound exists in a tautomeric equilibrium with its more stable keto form, 3-hydrazinyl-1H-quinoxalin-2-one.

Property	Value
CAS Number	31595-63-8
Molecular Formula	C ₈ H ₈ N ₄ O
Molecular Weight	176.18 g/mol
IUPAC Name	3-hydrazinyl-1H-quinoxalin-2-one
Synonyms	3-hydrazinoquinoxalin-2-ol, 3-hydrazinoquinoxalin-2(1H)-one

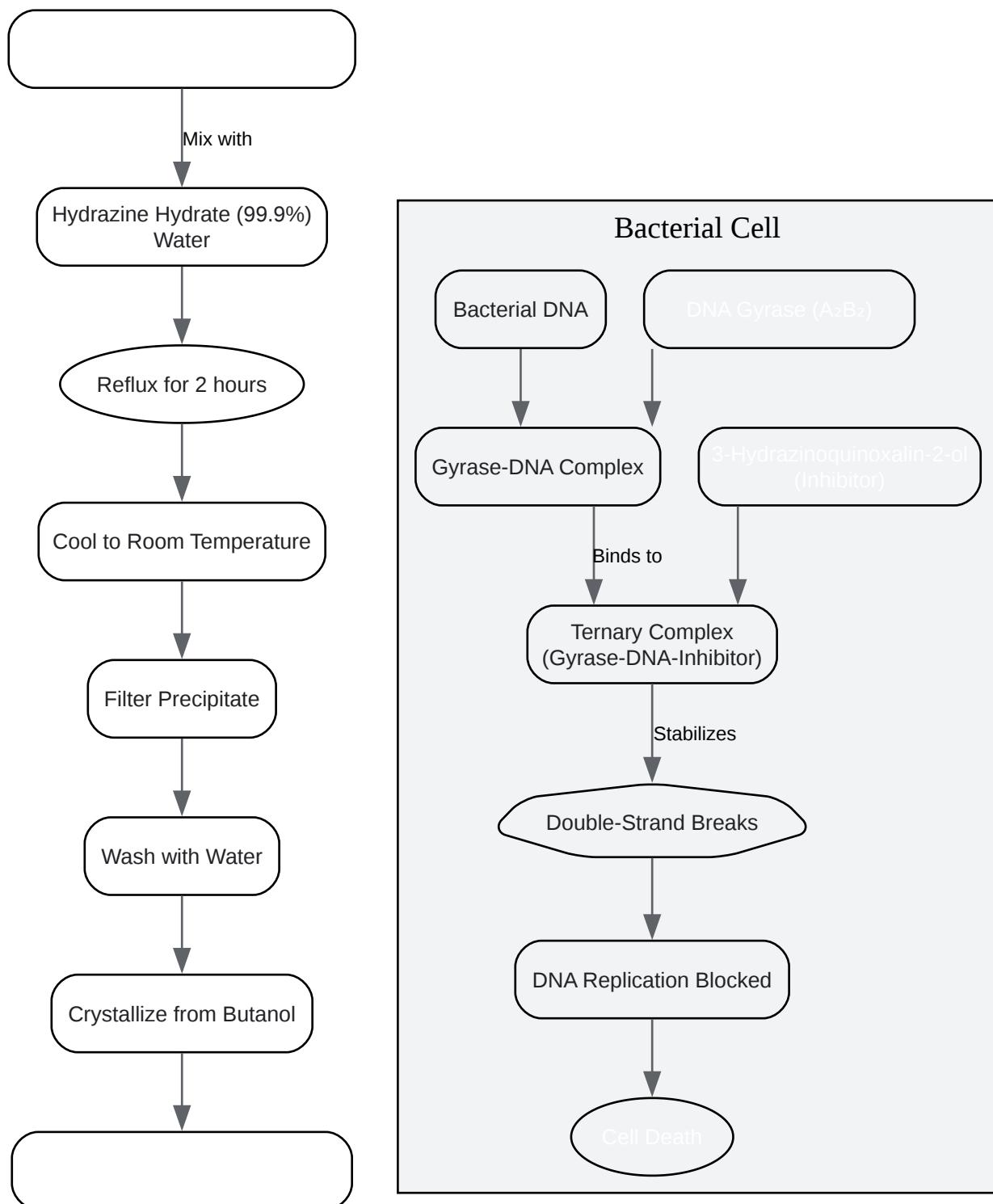
Synthesis and Experimental Protocols

The synthesis of **3-Hydrazinoquinoxalin-2-ol** is typically achieved through the hydrazinolysis of a suitable precursor, such as quinoxaline-2,3-dione. The following protocols are based on established methods for the synthesis of the core compound and its derivatives.

Synthesis of 3-Hydrazino-1H-quinoxalin-2-one from 1,4-Dihydro-quinoxaline-2,3-dione

This protocol describes the direct synthesis of the target compound from a readily available starting material.[\[1\]](#)

Workflow:

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benthamscience.com [benthamscience.com]
- To cite this document: BenchChem. [A Technical Guide to 3-Hydrazinoquinoxalin-2-ol (CAS: 31595-63-8)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b372169#3-hydrazinoquinoxalin-2-ol-cas-number\]](https://www.benchchem.com/product/b372169#3-hydrazinoquinoxalin-2-ol-cas-number)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com